

Application Notes and Protocols for Intraperitoneal Injection of RP-001 in Mice

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Compound of Interest

Compound Name: RP-001
Cat. No.: B10798734

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Introduction

RP-001, also identified in research literature as RRx-001, is an investigational pleiotropic anticancer agent with a multifaceted mechanism of action.[1][2] It is recognized as a first-in-class NLRP3 inhibitor, an Nrf2 inducer, and a nitric oxide superagonist.[3] Preclinical studies have demonstrated its potential in cancer therapy, including its ability to repolarize tumor-associated macrophages (TAMs) from an immunosuppressive M2 phenotype to an anti-tumor M1 phenotype and to downregulate the CD47-SIRP α innate immune checkpoint.[2] Furthermore, **RP-001** has been shown to induce apoptosis in cancer cells and overcome drug resistance.[1] In non-transformed cells, **RP-001** exhibits protective effects against radiation and chemotherapy-induced damage.[4]

This document provides a detailed protocol for the intraperitoneal (IP) administration of **RP-001** in mice, intended for researchers, scientists, and drug development professionals. The protocol is based on established best practices for IP injections in rodents and specific data from preclinical studies involving RRx-001.

Data Presentation

The following table summarizes the reported dosages of **RP-001** (RRx-001) administered to mice in various preclinical studies.

Administration Route	Dosage	Frequency	Vehicle	Reference
Intraperitoneal (IP)	10 mg/kg	Single dose, 24 hours prior to total body irradiation	Not specified	[4]
Intravenous (IV)	10 mg/kg	24 hours prior to total body irradiation	Not specified	[4]
Intravenous (IV)	5 mg/kg	Twice per week for 2 weeks	Mixed with mouse blood	[5]
Oral Gavage	10-20 mg/kg	Daily for 5 days (Maximum Tolerated Dose)	10% Dimethyl Sulfoxide (DMSO)	[6]
Oral Gavage	60 mg/kg (total equivalent dose)	Daily, every other day, or as a single dose	10% Dimethyl Sulfoxide (DMSO)	[6]

Experimental Protocols

Protocol: Intraperitoneal (IP) Injection of RP-001 in Mice

This protocol details the materials and procedures for the safe and effective intraperitoneal administration of **RP-001** in mice.

1. Materials and Reagents

- **RP-001** (RRx-001)
- Sterile vehicle for reconstitution (e.g., sterile 0.9% saline, 10% DMSO, as appropriate for the specific formulation of **RP-001**)

- Sterile syringes (1 ml or 3 ml, appropriately sized for the injection volume)
- Sterile needles (25-27 gauge)[7][8]
- 70% Isopropyl alcohol swabs
- Appropriate personal protective equipment (PPE): gloves, lab coat
- Sharps disposal container
- Heating pad or water bath (optional, to warm the substance to room or body temperature)[7][9]

2. Animal Preparation

- All animal procedures must be approved and performed in accordance with the guidelines of the Institutional Animal Care and Use Committee (IACUC).
- House the mice in a controlled environment with appropriate light-dark cycles, temperature, and humidity.
- Allow mice to acclimate to the facility before the start of the experiment.
- Weigh each mouse on the day of injection to accurately calculate the dose of **RP-001**. The maximum recommended injection volume for a mouse is < 10 ml/kg.[7] For a 25-gram mouse, the maximum volume would be 0.25 ml.[7]

3. Preparation of **RP-001** Solution

- Prepare the **RP-001** solution under sterile conditions.
- Reconstitute or dilute **RP-001** in the appropriate sterile vehicle to the desired final concentration for injection.
- If necessary, gently warm the solution to room or body temperature to minimize discomfort to the animal.[7][9]

- Draw the calculated volume of the **RP-001** solution into a sterile syringe fitted with a new sterile needle for each animal.[\[9\]](#)[\[10\]](#)

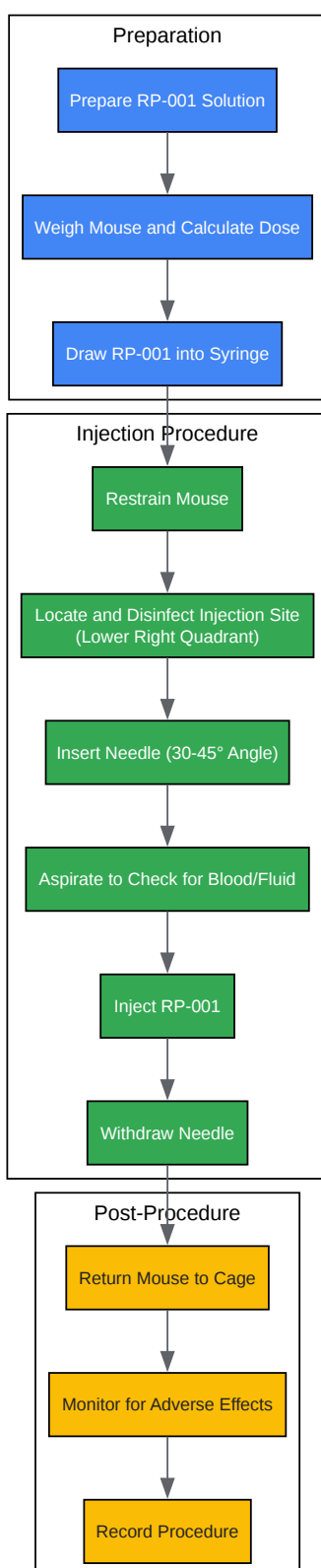
4. Restraint and Injection Procedure

- Proper restraint is crucial for the safety of both the animal and the researcher.[\[9\]](#) The "scruff" or "three-fingers" restraint method is recommended.[\[9\]](#)[\[11\]](#)
- Gently restrain the mouse with your non-dominant hand by grasping the loose skin over the shoulders and behind the ears. The skin should be taut but not so tight as to restrict breathing.[\[9\]](#) Secure the tail to minimize lower body movement.[\[9\]](#)
- Turn the restrained mouse to a supine position (dorsal recumbency) with its head tilted slightly downward.[\[10\]](#) This helps to move the abdominal organs cranially.[\[9\]](#)
- Identify the injection site in the lower right quadrant of the abdomen.[\[9\]](#)[\[10\]](#) This location helps to avoid damage to the urinary bladder and cecum.[\[7\]](#)[\[10\]](#)
- Disinfect the injection site with a 70% alcohol swab.[\[10\]](#)
- Hold the syringe with your dominant hand and insert the needle, bevel up, at a 30-45° angle to the abdominal wall.[\[9\]](#)[\[11\]](#)
- Gently insert the needle to a depth where the entire bevel is within the abdominal cavity.[\[7\]](#)
- Before injecting, gently pull back on the plunger (aspirate) to ensure the needle has not entered a blood vessel or organ.[\[10\]](#) If blood or any fluid appears in the syringe hub, withdraw the needle and use a new sterile syringe and needle for a second attempt at a slightly different location.[\[10\]](#)
- If there is negative pressure (no fluid aspirated), slowly and steadily inject the **RP-001** solution.[\[10\]](#)
- Withdraw the needle straight out and immediately place the syringe and needle into a sharps container without recapping.[\[7\]](#)

5. Post-Injection Monitoring

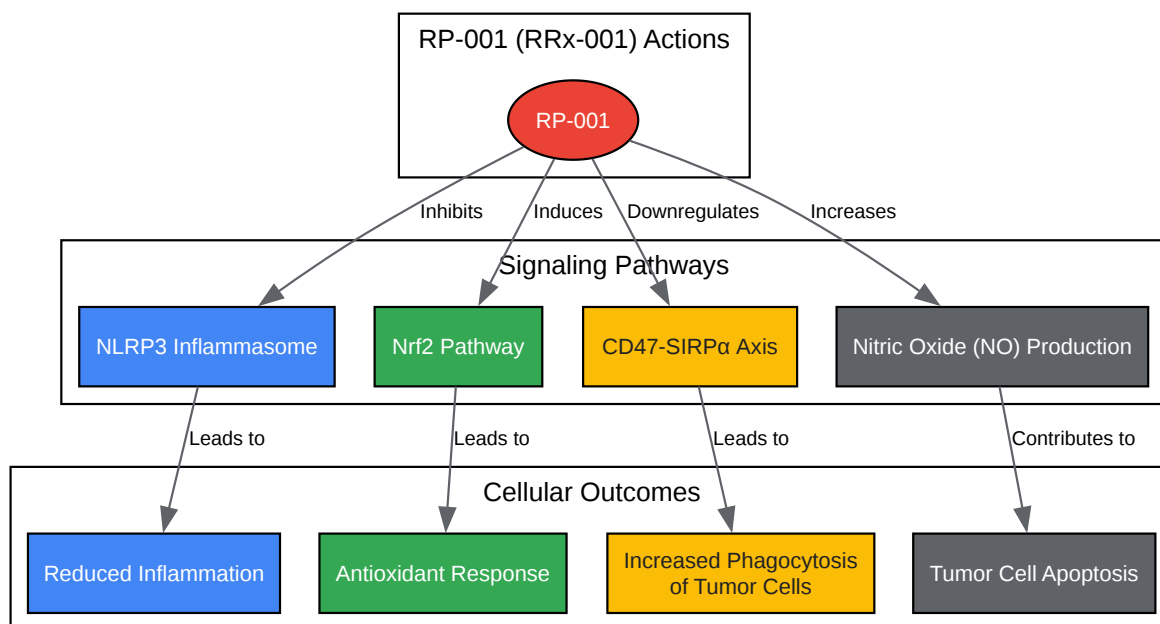
- Return the mouse to its home cage and observe for any immediate adverse reactions, such as bleeding at the injection site, signs of pain, or distress.[7]
- If bleeding occurs, apply gentle pressure with sterile gauze until it stops.[7]
- Monitor the animals regularly for any signs of complications, including peritonitis (inflammation of the peritoneal cavity), lethargy, or changes in behavior, food, or water intake.[7]
- Record the procedure, including the substance, dose, volume, and route of administration, on the animal's record.[11]

Mandatory Visualizations



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Caption: Experimental workflow for intraperitoneal injection of **RP-001** in mice.



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